

# textile dyeing protocol for Acid Brown 434 on wool

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## Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

Cat. No.: S955100

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## Application Notes: Acid Brown 434 on Wool

**1. Product Profile** Acid Brown 434 is a water-soluble anionic dye belonging to the chemical class of acid dyes [1]. Its CAS Number is 126851-40-9 [1]. It is designed to form ionic bonds with the amino groups present in protein fibers like wool [1].

**2. Key Properties and Applications** This dye is characterized by its good brightness and is suitable for a range of applications beyond wool, including silk, nylon, paper, and leather [2] [1]. It is known for its **high purity** and is available in eco-friendly grades with low heavy metal and salt content [1].

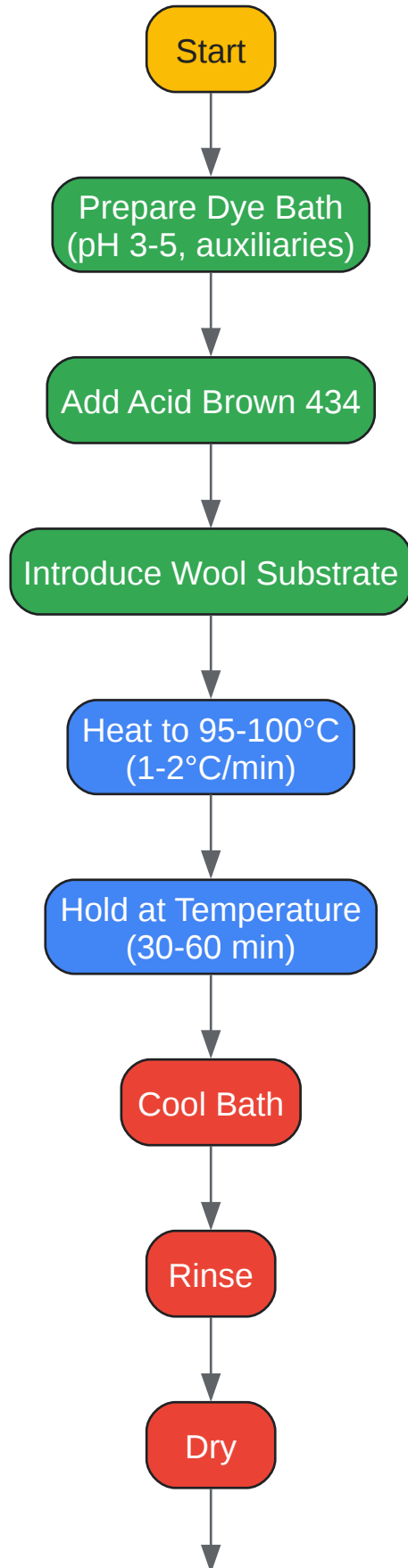
**3. Standard Protocol for Wool Dyeing** The following table outlines a generalized dyeing workflow for applying acid dyes to wool. You will need to determine the optimal values for the variable parameters through laboratory trials.

Parameter	Details / Typical Range	Notes / Purpose
Dye Concentration	Variable (e.g., 0.1% - 3% owf)	Start with 1% owf (on weight of fiber); depth of shade is proportional to dye amount [3].

Parameter	Details / Typical Range	Notes / Purpose
pH Control	Acidic bath (pH 3-5)	Critical for ionic bonding; use acetic acid, formic acid, or ammonium sulfate [1].
Dyeing Temperature	Variable; up to 95-100°C	Temperature gradient is crucial for level dyeing.
Dyeing Time	Variable; 30-60 min at peak temp	Ensure sufficient time for exhaustion and diffusion.
Auxiliary Chemicals	Leveling agent, wetting agent	Leveling agent promotes even dye uptake [3].
Liquor Ratio	10:1 to 20:1	Ratio of water volume to wool weight.
After-Treatment	Rinsing, possible soaping	Removes unfixed surface dye to improve fastness [3].

**4. Experimental Workflow** The diagram below illustrates the critical stages of the wool dyeing process with **Acid Brown 434**.

## Acid Brown 434 Wool Dyeing Workflow



## Finished Fabric

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**5. Fastness Testing and Evaluation** To ensure product quality, dyed wool should be tested for colorfastness. The following table summarizes standard test methods and evaluation criteria.

Fastness Type	Standard Test Method	Evaluation Tool	Performance Goal
Wash Fastness	ISO 105-C10, AATCC 61 [4]	Gray Scale for Color Change & Staining [4]	Grade 4-5 (Excellent)
Light Fastness	AATCC TM16, ISO 105-B02 [3]	Blue Wool Scale	Grade 4-5 (Good to Very Good)
Rub Fastness	AATCC TM8, ISO 105-X12 [3]	Gray Scale for Staining [3]	Grade 4-5 (Good to Excellent)

**Gray Scale Interpretation:**

- **Grade 5:** Excellent (no change/no staining)
- **Grade 4:** Good
- **Grade 3:** Moderate
- **Grade 2:** Poor
- **Grade 1:** Very Poor [4]

**6. Troubleshooting Common Dyeing Issues**

- **Bleeding:** Dye leaches out during washing. This can be caused by **insufficient rinsing** after dyeing or **not using a fixing agent** when necessary [3].
- **Crocking:** Color transfers when fabric is rubbed. This is often due to **leftover dye molecules** on the fiber surface that have not been properly fixed or removed [3].
- **Fading:** Color depth diminishes over time. Using the **wrong dye type** for the fiber or exposure to bleaching agents, heat, or sun can cause this [3].

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